

Bumetrizole (CAS 3896-11-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Bumetrizole

Cat. No.: B141658

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bumetrizole, identified by the CAS number 3896-11-5, is a benzotriazole-based ultraviolet (UV) light absorber.^[1] It is primarily utilized in the plastics and polymer industries to protect materials from photodegradation by absorbing harmful UV radiation, particularly in the 290 nm wavelength region.^[1] This technical guide provides a detailed overview of the scientific data available for **Bumetrizole**, including its physicochemical properties, toxicological profile, synthesis, and mechanism of action.

Physicochemical Properties

Bumetrizole is a pale yellow, solid organic compound.^{[2][3]} Its key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₈ ClN ₃ O	[2]
Molecular Weight	315.8 g/mol	[2][4]
Appearance	Pale yellow solid/powder	[2][3]
Melting Point	144-147 °C	[2][5]
Boiling Point	460.4 °C at 760 mmHg	[2][5]
Density	1.26 g/cm ³	[2]
Water Solubility	4 µg/L at 20 °C	[2]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, and Methanol	[2]
Vapor Pressure	4.24 x 10 ⁻⁹ mmHg at 25 °C	[2]
LogP	6.58	[5]

Spectral Data

Bumetrizole is designed to absorb UV radiation effectively. Its primary absorption range is between 270-380 nm.[6] This property is central to its function as a UV stabilizer in various materials.

Toxicological Data

The toxicological profile of **Bumetrizole** indicates low acute toxicity. Based on available data, it is not classified for skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[7]

Test	Result	Species	Reference
Oral LD50	> 2,000 mg/kg	Rat	[7]

Some studies have raised concerns about the environmental persistence and potential for bioaccumulation of phenolic benzotriazoles as a class.[8][9]

Experimental Protocols

Synthesis of Bumetrizole

The synthesis of **Bumetrizole** typically involves a three-step process: diazotization, coupling, and reduction.[3]

Step 1: Diazotization

- p-Chloro-o-nitroaniline is treated with sodium nitrite in an acidic medium to form a diazonium salt.[3]

Step 2: Coupling

- The resulting diazonium salt is reacted with 2-tert-butyl-4-methylphenol under controlled pH conditions to yield an azo compound.[3]

Step 3: Reduction

- The azo intermediate is then reduced using a reducing agent such as zinc powder or sodium sulfide to form the final product, **Bumetrizole**. [3]

A detailed manufacturing process involves reacting 2'-hydroxy-3'-t-butyl-5'-methyl-5-chloro-2-nitroazobenzene with sodium hydroxide and zinc dust in a solvent mixture of isopropanol and mineral spirits.[2][10] The product is then purified through a series of washes and crystallization.[2]

Analytical Methodology

The determination of **Bumetrizole** in plastic materials can be performed using various analytical techniques.

High-Performance Liquid Chromatography (HPLC)

- A study describes a method for the simultaneous determination of nine ultraviolet stabilizers, including **Bumetrizole**, in food plastic packaging materials using solid-phase extraction followed by HPLC.[5]

Pyrolysis-Gas Chromatography/Mass Spectrometry (Py-GC/MS)

- The concentration of **Bumetrizole** (UV-326) in various polymers can be measured by Py-GC/MS. In one study, the pyrolysis was performed at 550 °C, and the UVA peak was observed at a retention time of 23.5 to 24.5 minutes.[\[11\]](#)

Mechanism of Action and Pathways

Mechanism of UV Absorption

Bumetrizole functions as a UV absorber by converting absorbed ultraviolet radiation into thermal energy, which is then dissipated.[\[1\]](#)[\[3\]](#) This process, known as Excited-State Intramolecular Proton Transfer (ESIPT), protects the polymer matrix from the damaging effects of UV light.[\[12\]](#)

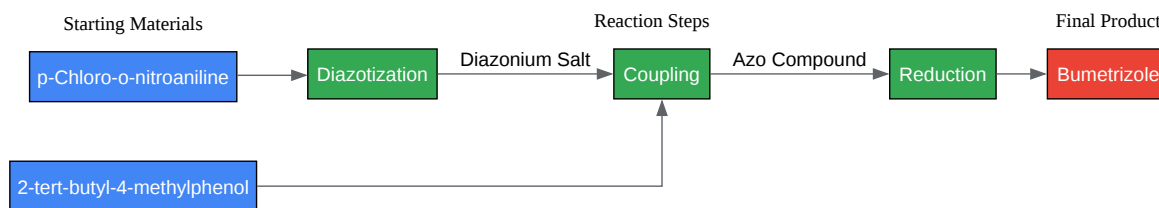
The mechanism involves the following steps:

- UV Absorption: The molecule absorbs a UV photon, transitioning to an excited state.[\[12\]](#)
- Intramolecular Proton Transfer: In the excited state, a proton is transferred from the phenolic hydroxyl group to a nitrogen atom on the benzotriazole ring.[\[12\]](#)
- Energy Dissipation: The molecule returns to its ground state, releasing the absorbed energy as heat.[\[3\]](#)
- Reverse Proton Transfer: The proton is transferred back to the hydroxyl group, regenerating the original molecule, which is then ready to absorb another UV photon.[\[12\]](#)

Environmental Degradation Pathway

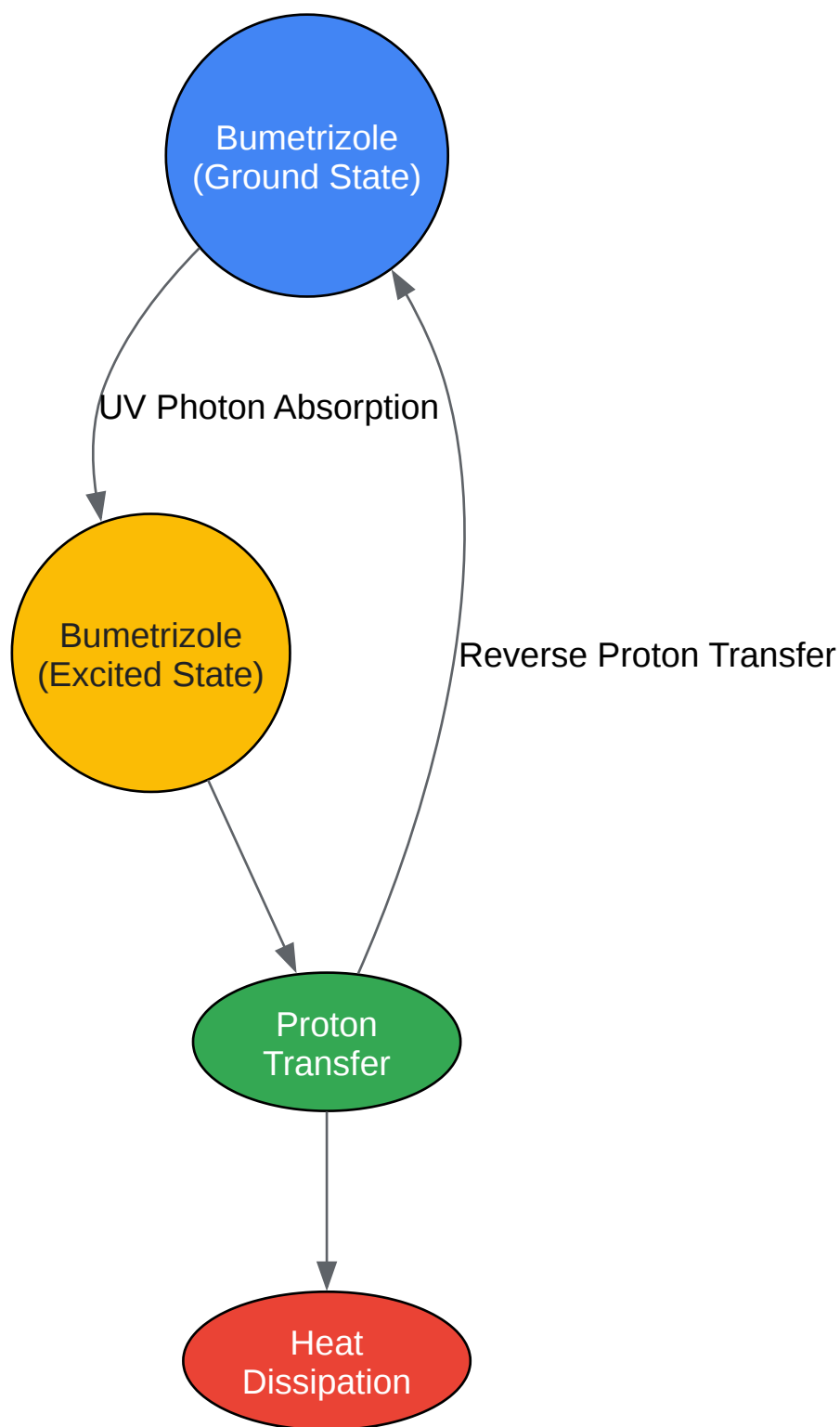
Under UV exposure, **Bumetrizole** can undergo degradation. It is suggested that, similar to other related compounds, it can form a quinone body as a transformation product.[\[1\]](#)[\[11\]](#)

Visualizations



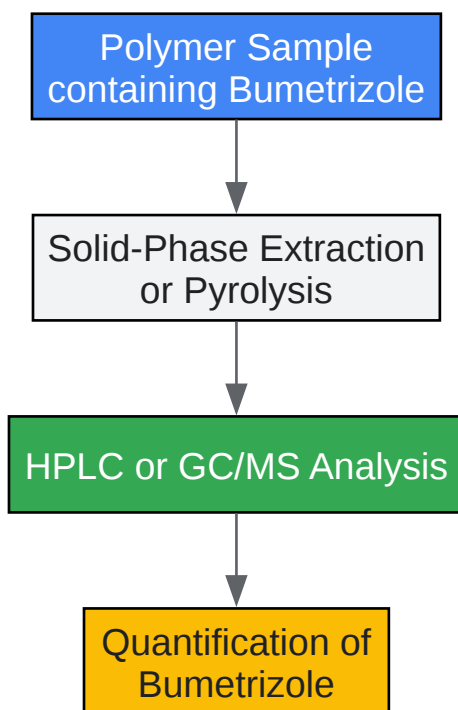
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Caption: Synthesis pathway of **Bumetrizole**.



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Caption: Mechanism of UV absorption by **Bumetrizole**.



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Caption: General analytical workflow for **Bumetrizole**.

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